

An In-depth Technical Guide to 7-Methyltryptophol

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Compound of Interest

Compound Name: 2-(7-Methyl-1H-indol-3-yl)ethanol

Cat. No.: B051440

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 7-methyltryptophol, a derivative of the essential amino acid tryptophan. While detailed research on this specific compound is limited in publicly accessible literature, this document compiles the available information and draws reasonable inferences from studies on closely related compounds, such as 7-ethyltryptophol. This guide covers the molecular and physical properties, potential synthetic and analytical methodologies, and its metabolic context.

Core Molecular and Physical Properties

7-Methyltryptophol, also known as 2-(7-methyl-1H-indol-3-yl)ethan-1-ol, is a tryptophol derivative with a methyl group at the 7th position of the indole ring.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
Molecular Weight	175.2 g/mol	[1][2]
Molecular Formula	C ₁₁ H ₁₃ NO	[1][2]
CAS Number	39232-85-4	[1]
Chemical Name	2-(7-methyl-1H-indol-3-yl)ethan-1-ol	[1][2]
Synonyms	7-Methyl-3-(2-hydroxyethyl)indole	
Appearance	Likely a solid, similar to related compounds	
Solubility	Expected to be soluble in organic solvents	

Role in Drug Development and Research

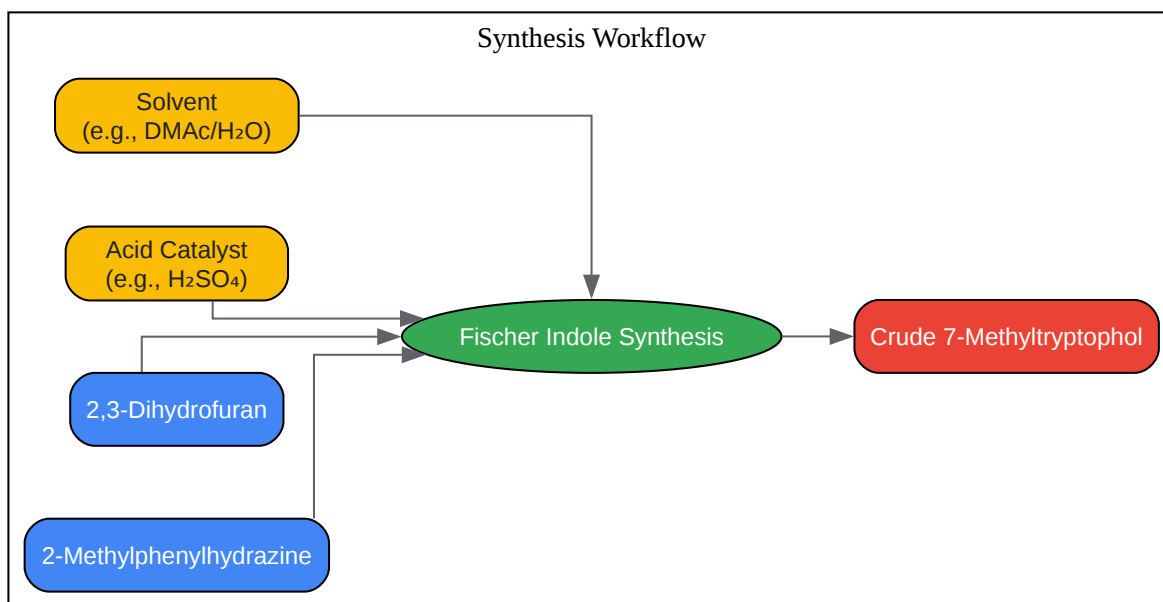
Currently, the primary documented application of 7-methyltryptophol is as a reference standard in the analytical method development, validation, and quality control for the commercial production of Asenapine.[1] Asenapine is an atypical antipsychotic medication used for the treatment of schizophrenia and bipolar disorder.[3] The use of 7-methyltryptophol as an impurity reference standard underscores its importance in ensuring the purity and safety of the final pharmaceutical product.[1] It is also described as a metabolite of Tryptophan, an essential amino acid.[4]

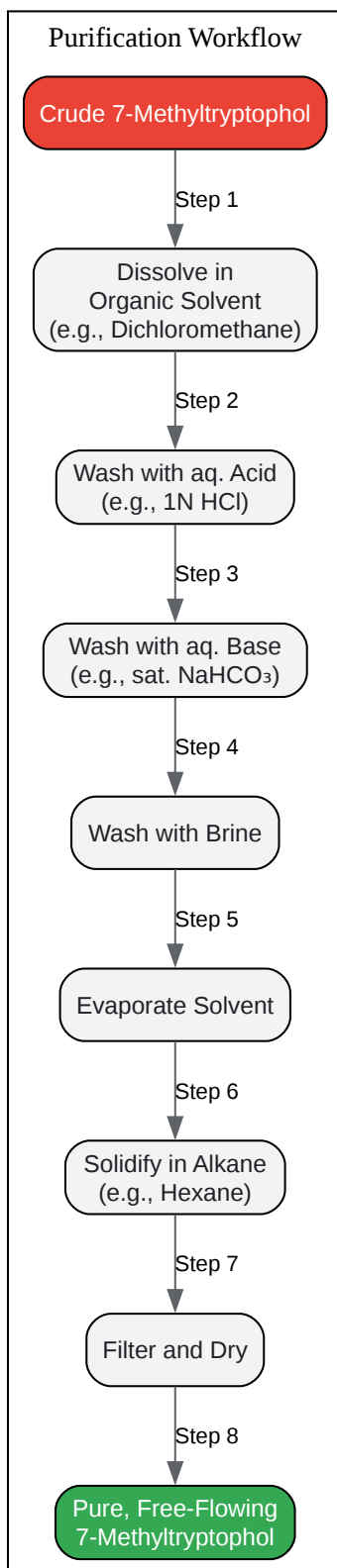
Potential Synthesis and Purification Protocols

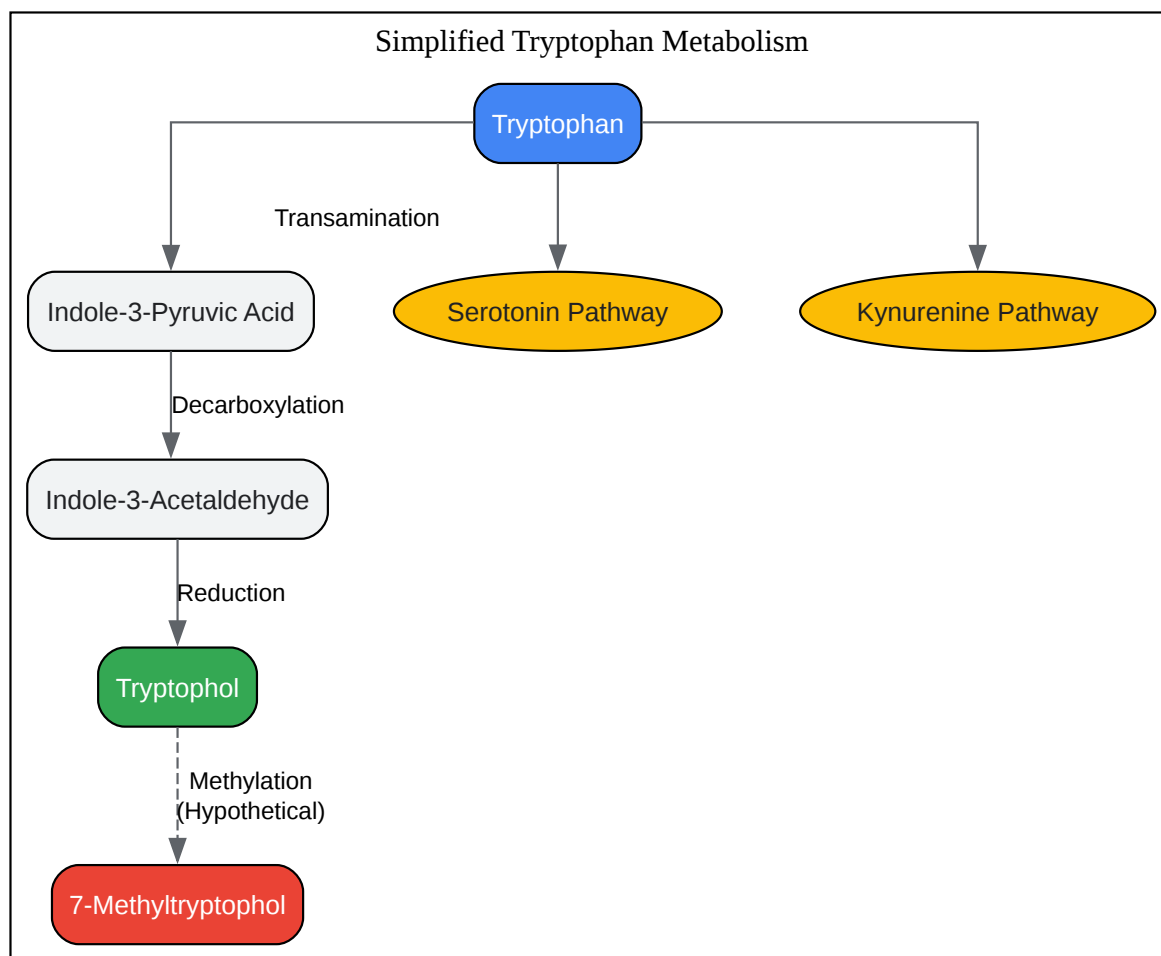
While specific synthesis protocols for 7-methyltryptophol are not readily available, methodologies for the closely related 7-ethyltryptophol are well-documented and can serve as a strong basis for its synthesis. The most common approach is the Fischer indole synthesis.[5][6][7][8]

3.1. Fischer Indole Synthesis of 7-Alkyltryptophols

This method involves the reaction of a substituted phenylhydrazine with an aldehyde or ketone under acidic conditions. For 7-substituted tryptophols, the general process starts with a 2-substituted phenylhydrazine and 2,3-dihydrofuran (which serves as a precursor to 4-hydroxybutyraldehyde).^{[6][8]}







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